

Solubility of Rubidium bromide in water and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rubidium bromide*

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Solubility Profile of Rubidium Bromide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **rubidium bromide** (RbBr) in water and various organic solvents. The data presented herein is intended to support research and development activities where **rubidium bromide** is utilized.

Quantitative Solubility Data

The solubility of **rubidium bromide** in water exhibits a strong positive correlation with temperature. In contrast, its solubility in common organic solvents is significantly lower. The following tables summarize the quantitative solubility data for **rubidium bromide**.

Table 1: Solubility of **Rubidium Bromide** in Water at Various Temperatures^[1]

Temperature (°C)	Solubility (g/100 g of water)
0	89
25	113
40	132
60	155
100	191

Table 2: Solubility of **Rubidium Bromide** in Other Solvents[1]

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)
Acetone	18	0.00505
Acetone	37	0.0047
Acetonitrile	18	0.061
Acetonitrile	25	0.047
Ethanol	25	0.078
Methanol	18	2.58
Methanol	25	2.52

Experimental Protocol for Determining Solubility

The following is a detailed methodology for the experimental determination of the solubility of an inorganic salt such as **rubidium bromide**. This protocol is a synthesis of established methods for solubility measurement.[2][3][4]

Objective: To determine the concentration of a saturated solution of **rubidium bromide** in a given solvent at a specific temperature.

Materials:

- **Rubidium bromide**, analytical grade
- Solvent (e.g., deionized water, ethanol)
- Volumetric flasks
- Beakers
- Stirring plate and magnetic stir bars
- Constant temperature water bath or incubator
- Calibrated thermometer
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Drying oven
- Evaporating dish

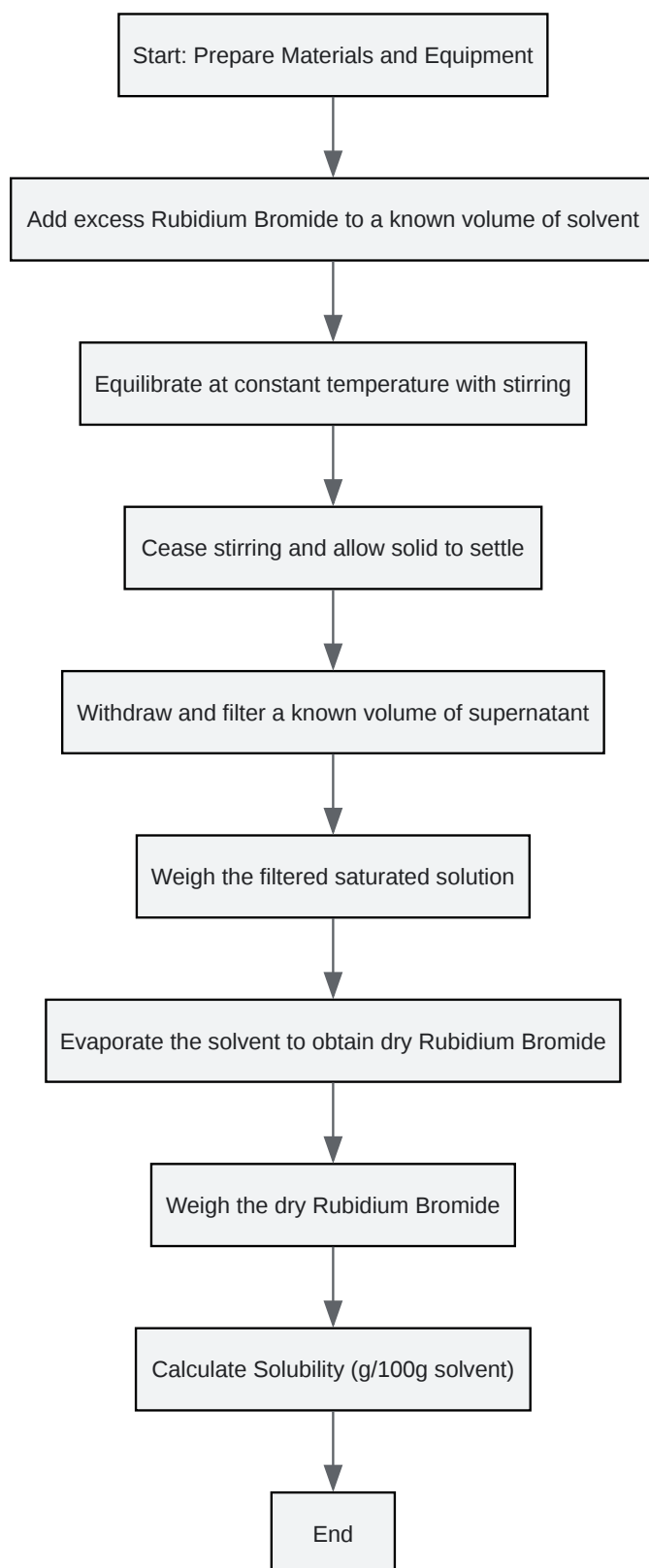
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **rubidium bromide** to a known volume of the solvent in a beaker. The excess solid is crucial to ensure that the solution reaches saturation.
 - Place the beaker in a constant temperature water bath set to the desired temperature.
 - Stir the mixture vigorously using a magnetic stirrer for a sufficient period to ensure equilibrium is reached. A minimum of 24 hours is recommended, with periodic checks to ensure undissolved solid remains.
- Sample Withdrawal and Filtration:
 - Once equilibrium is established, cease stirring and allow the undissolved solid to settle.

- Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a pre-heated or pre-cooled pipette to match the temperature of the solution, minimizing any temperature-induced precipitation.
- Immediately filter the withdrawn sample using a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved microcrystals.
- Gravimetric Analysis:
 - Accurately weigh the volumetric flask containing the filtered saturated solution.
 - Transfer the solution to a pre-weighed evaporating dish.
 - Gently heat the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **rubidium bromide** (e.g., 110°C for water).
 - Continue drying until a constant weight of the solid residue is achieved.
 - Cool the evaporating dish in a desiccator to prevent moisture absorption and then weigh it accurately.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **rubidium bromide** by subtracting the initial weight of the evaporating dish from the final weight.
 - Determine the mass of the solvent by subtracting the mass of the dissolved **rubidium bromide** from the total mass of the saturated solution.
 - Express the solubility in grams of **rubidium bromide** per 100 grams of the solvent.

Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **rubidium bromide**.



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Caption: Experimental workflow for determining the solubility of **Rubidium Bromide**.

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